

Application Notes and Protocols: Synthesis of Allyl Phenyl Arsinic Acid

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Compound of Interest

Compound Name: *Allyl phenyl arsinic acid*

Cat. No.: *B15481911*

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This document provides a detailed experimental protocol for the synthesis of **allyl phenyl arsinic acid**, a mixed aliphatic-aromatic organoarsenic compound. The protocol is based on established methods for the synthesis of related arsinic acids and is intended for use by qualified laboratory personnel.

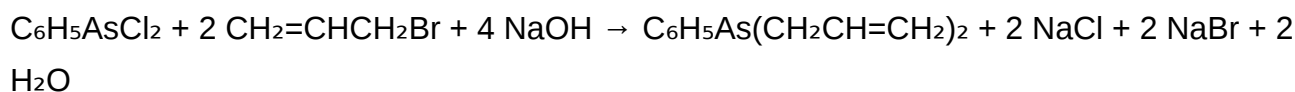
Introduction

Allyl phenyl arsinic acid is an organoarsenic compound containing both an aliphatic allyl group and an aromatic phenyl group attached to a central arsenic atom. Organoarsenic compounds have been investigated for their potential biological activities, and the synthesis of novel derivatives is of interest for drug discovery and development. This protocol outlines a synthetic route to **allyl phenyl arsinic acid**, starting from commercially available precursors.

Reaction Scheme

The synthesis of **allyl phenyl arsinic acid** can be achieved through the reaction of phenyl dichloroarsine with allyl bromide in an alkaline medium. The subsequent hydrolysis and oxidation lead to the formation of the desired arsinic acid.

Step 1: Formation of the Allylphenylarsine Intermediate



Step 2: Oxidative Hydrolysis to **Allyl Phenyl Arsinic Acid**

While the precise mechanism for the formation of the mixed arsinic acid is not explicitly detailed in readily available literature, a plausible pathway involves the controlled reaction of phenyl dichloroarsine with one equivalent of an allylating agent, followed by hydrolysis and oxidation. A more direct, albeit potentially lower-yielding, approach is the direct reaction of phenylarsine oxide or a salt of phenylarsonic acid with an allyl halide.

For the purpose of this protocol, we will adapt a general procedure for aliphatic-aromatic arsinic acids. This method involves the reaction of an aryl dichloroarsine with an alkyl halide in the presence of a base.

Experimental Protocol

Materials and Reagents:

- Phenyl dichloroarsine ($\text{C}_6\text{H}_5\text{AsCl}_2$)
- Allyl bromide ($\text{CH}_2=\text{CHCH}_2\text{Br}$)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl , concentrated)
- Diethyl ether ($(\text{C}_2\text{H}_5)_2\text{O}$)
- Anhydrous magnesium sulfate (MgSO_4)
- Distilled water

Equipment:

- Three-necked round-bottom flask
- Reflux condenser

- Dropping funnel
- Magnetic stirrer with heating plate
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- pH paper or pH meter

Procedure:

- **Reaction Setup:** In a 250 mL three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, dissolve 10.0 g of sodium hydroxide in 100 mL of distilled water and cool the solution to room temperature.
- **Addition of Phenyl Dichloroarsine:** To the stirred sodium hydroxide solution, slowly add 11.15 g (0.05 mol) of phenyl dichloroarsine. The addition should be performed carefully to control any exotherm.
- **Addition of Allyl Bromide:** From the dropping funnel, add 6.05 g (0.05 mol) of allyl bromide dropwise to the reaction mixture over a period of 30 minutes.
- **Reaction:** After the addition is complete, heat the reaction mixture to 60-70°C and maintain this temperature with stirring for 3-4 hours.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL) to remove any unreacted starting materials and byproducts.
 - Carefully acidify the aqueous layer with concentrated hydrochloric acid to a pH of approximately 2-3, checking with pH paper or a pH meter. This should be done in a fume hood as it may generate heat and fumes.

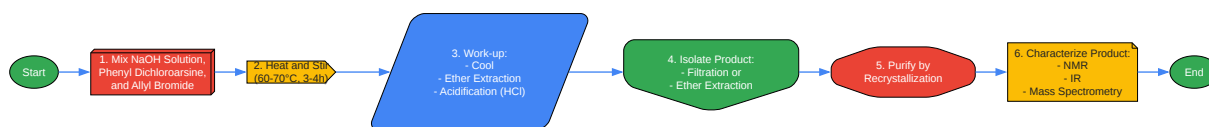
- The **allyl phenyl arsinic acid** may precipitate out as a solid or an oil. If it is an oil, it may solidify upon standing or scratching with a glass rod.
- Isolation and Purification:
 - If a solid precipitate forms, collect it by vacuum filtration, wash with a small amount of cold water, and air-dry.
 - If an oil is obtained, extract the acidified aqueous solution with diethyl ether (3 x 50 mL).
 - Combine the organic extracts and dry over anhydrous magnesium sulfate.
 - Filter off the drying agent and remove the solvent using a rotary evaporator to obtain the crude product.
- Recrystallization (if necessary): The crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **allyl phenyl arsinic acid**. Please note that the yield is an expected value and may vary. The characterization data is based on the chemical structure, and experimental values should be obtained for confirmation.

Parameter	Value
Reactants	
Phenyl dichloroarsine	11.15 g (0.05 mol)
Allyl bromide	6.05 g (0.05 mol)
Sodium hydroxide	10.0 g (0.25 mol)
Product	
Product Name	Allyl Phenyl Arsinic Acid
Chemical Formula	C ₉ H ₁₁ AsO ₂
Molecular Weight	226.10 g/mol
Theoretical Yield	11.3 g
Appearance	Expected to be a white to off-white solid
Melting Point	To be determined experimentally
Characterization Data (Predicted)	
¹ H NMR (CDCl ₃ , δ)	~7.8-7.4 (m, 5H, Ar-H), ~5.9 (m, 1H, -CH=), ~5.2 (m, 2H, =CH ₂), ~3.0 (d, 2H, -CH ₂ -)
¹³ C NMR (CDCl ₃ , δ)	~140-128 (Ar-C), ~130 (-CH=), ~120 (=CH ₂), ~40 (-CH ₂ -)
IR (KBr, cm ⁻¹)	~3000-2800 (C-H), ~1640 (C=C), ~850 (As=O), ~750, 690 (Ar-H bend)
Mass Spectrometry (m/z)	[M+H] ⁺ = 227.0056

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of **allyl phenyl arsinic acid**.

Disclaimer: This protocol is intended for informational purposes only and should be carried out by trained professionals in a well-equipped laboratory. Appropriate safety precautions, including the use of personal protective equipment, should be taken at all times. All arsenic-containing compounds are toxic and should be handled with extreme care. All waste should be disposed of in accordance with institutional and governmental regulations.

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